

Tetradecyl Methanesulfonate (CAS No. 6222-16-8): A Technical Overview

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Compound of Interest

Compound Name: *Tetradecyl methane sulfonate*

Cat. No.: *B3044311*

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Abstract

Tetradecyl methanesulfonate (CAS No. 6222-16-8), also known as myristyl methanesulfonate, is a chemical compound belonging to the family of alkyl methanesulfonates. While specific research applications and detailed biological evaluations of tetradecyl methanesulfonate are not extensively documented in publicly available literature, this technical guide consolidates the existing physicochemical data, outlines a general synthesis protocol, and discusses potential areas of application based on the characteristics of analogous long-chain alkyl sulfonates. This document aims to serve as a foundational resource for researchers interested in the potential utility of this molecule in various scientific and drug development contexts.

Chemical and Physical Properties

Tetradecyl methanesulfonate is the ester of tetradecanol (a 14-carbon fatty alcohol) and methanesulfonic acid. Its long alkyl chain imparts significant lipophilicity. The following table summarizes its key physicochemical properties gathered from various chemical data sources.

Property	Value	Source
CAS Number	6222-16-8	[1]
Molecular Formula	C ₁₅ H ₃₂ O ₃ S	[1]
Molecular Weight	292.48 g/mol	[1]
IUPAC Name	tetradecyl methanesulfonate	N/A
Synonyms	Myristyl methanesulfonate, 1-Tetradecanol methanesulfonate	[1]
Physical State	Solid	N/A
Purity	>99% (as offered by commercial suppliers)	[1]
Storage Conditions	Freezer (-20°C)	N/A

Note: Some properties like boiling point, flash point, and density are reported for similar compounds but could not be definitively verified for tetradecyl methanesulfonate specifically and are therefore omitted.

Synthesis

The primary route for the synthesis of tetradecyl methanesulfonate is the reaction of 1-tetradecanol with methanesulfonyl chloride.[2] This is a standard esterification reaction where the hydroxyl group of the alcohol attacks the sulfonyl chloride, leading to the formation of the methanesulfonate ester and hydrochloric acid as a byproduct. A base, such as pyridine or triethylamine, is typically used to neutralize the HCl formed during the reaction.

Experimental Protocol: General Synthesis of Tetradecyl Methanesulfonate

Materials:

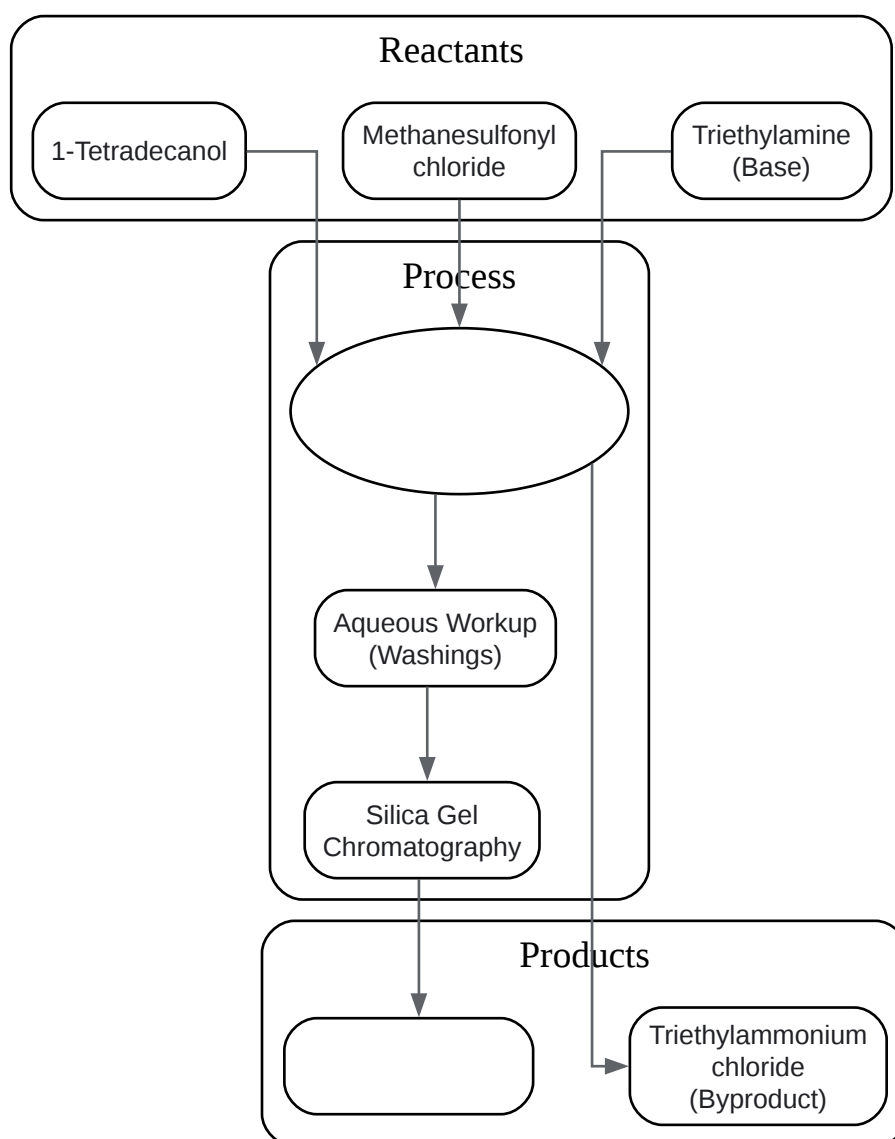
- 1-Tetradecanol

- Methanesulfonyl chloride
- Anhydrous dichloromethane (or another suitable aprotic solvent)
- Triethylamine (or pyridine)
- Deionized water
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-tetradecanol in anhydrous dichloromethane. Cool the solution to 0°C using an ice bath.
- **Addition of Base:** Add triethylamine to the solution with stirring.
- **Addition of Methanesulfonyl Chloride:** Slowly add methanesulfonyl chloride dropwise to the cooled solution. The reaction is exothermic, and the temperature should be maintained at or below 0°C during the addition.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated sodium bicarbonate solution, deionized water, and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent in vacuo using a rotary evaporator.
- **Purification:** The crude product can be purified by silica gel column chromatography using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to yield pure tetradecyl methanesulfonate.
- **Characterization:** The final product should be characterized by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), and Infrared (IR) spectroscopy to confirm its structure and purity.



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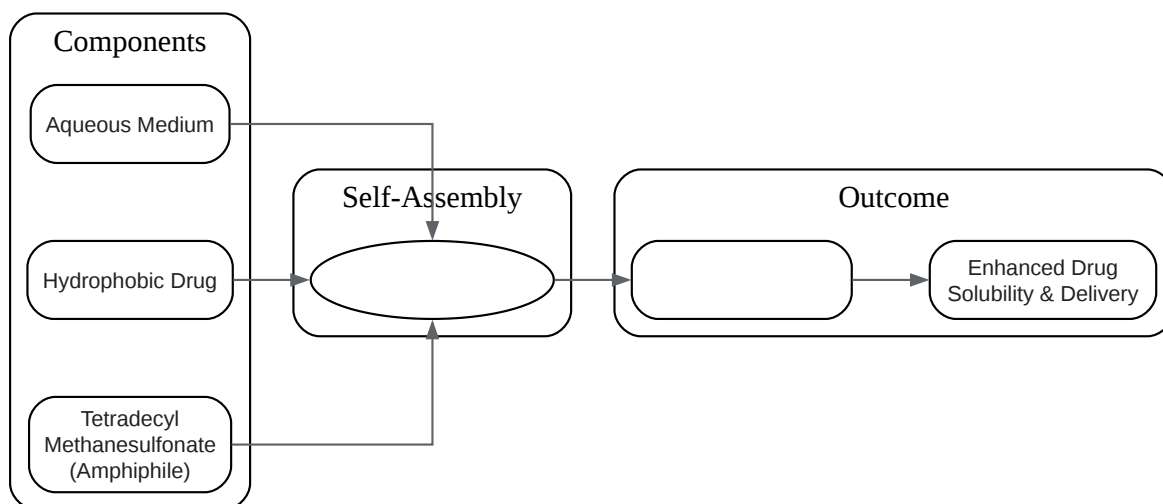
Caption: General workflow for the synthesis of tetradecyl methanesulfonate.

Potential Applications and Research Directions

While specific biological activities for tetradecyl methanesulfonate are not well-documented, its chemical structure suggests potential applications in several areas of research and development, particularly in drug delivery and as a synthetic intermediate.

Role in Drug Delivery Systems

The amphiphilic nature of tetradecyl methanesulfonate, with its long lipophilic alkyl chain and a polar methanesulfonate headgroup, makes it a candidate for use in the formulation of drug delivery systems. Such molecules can self-assemble into structures like micelles or liposomes, which can encapsulate poorly water-soluble drugs, enhancing their stability, solubility, and bioavailability.



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Caption: Conceptual model of tetradecyl methanesulfonate in a drug delivery system.

Synthetic Intermediate

Alkyl methanesulfonates are known to be good leaving groups in nucleophilic substitution reactions. Therefore, tetradecyl methanesulfonate could serve as a useful intermediate in organic synthesis for the introduction of the 14-carbon tetradecyl group onto various substrates.

Analytical Methods

The analysis of tetradecyl methanesulfonate would likely employ standard chromatographic and spectroscopic techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): Given its volatility, GC-MS could be a suitable method for the identification and quantification of tetradecyl methanesulfonate.[\[3\]](#)
- High-Performance Liquid Chromatography (HPLC): HPLC, particularly with a mass spectrometric detector (LC-MS), could also be used for its analysis, especially in complex matrices.[\[4\]](#)[\[5\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be crucial for the structural elucidation and confirmation of synthesis.
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the characteristic functional groups, such as the S=O stretching of the sulfonate group.

Safety and Handling

Specific toxicology data for tetradecyl methanesulfonate is not readily available. However, many alkyl methanesulfonates are known to be alkylating agents and should be handled with caution. It is recommended to handle this compound in a well-ventilated fume hood and to use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, it is advisable to consult the Safety Data Sheet (SDS) from the supplier.

Conclusion

Tetradecyl methanesulfonate (CAS No. 6222-16-8) is a long-chain alkyl methanesulfonate with defined physicochemical properties. While its biological activity and specific applications in drug

development are yet to be thoroughly explored, its chemical nature suggests potential as a component in drug delivery formulations and as a synthetic intermediate. Further research is warranted to fully elucidate the potential of this molecule. This guide provides a starting point for researchers by consolidating the available information and outlining standard methodologies for its synthesis and analysis.

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References

- 1. larodan.com [larodan.com]
- 2. TETRADECYL METHANE SULFATE synthesis - chemicalbook [chemicalbook.com]
- 3. rroj.com [rroj.com]
- 4. Determination of methyl methanesulfonate and ethyl methanesulfonate in methanesulfonic acid by derivatization followed by high-performance liquid chromatography with ultraviolet detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Determination of Methyl Methanesulfonate and Ethyl Methylsulfonate in New Drug for the Treatment of Fatty Liver Using Derivatization Followed by High-Performance Liquid Chromatography with Ultraviolet Detection - PMC [pmc.ncbi.nlm.nih.gov]
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